

Technical Guide: 15:0-18:1 DG-d7 for Advanced Lipidomic Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 15:0-18:1 DG-d7

Cat. No.: B15554401

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 1,2-pentadecanoyl-sn-glycero-3-phosphocholine (**15:0-18:1 DG-d7**), a deuterated diacylglycerol, including supplier and purity information, its application in mass spectrometry-based lipidomics, and relevant signaling pathways.

Supplier and Purity Information

15:0-18:1 DG-d7 is a high-purity, stable isotope-labeled internal standard essential for accurate quantification in lipidomic studies. Several reputable suppliers offer this compound, ensuring its availability to the research community. The purity of these standards is critical for reliable experimental outcomes.

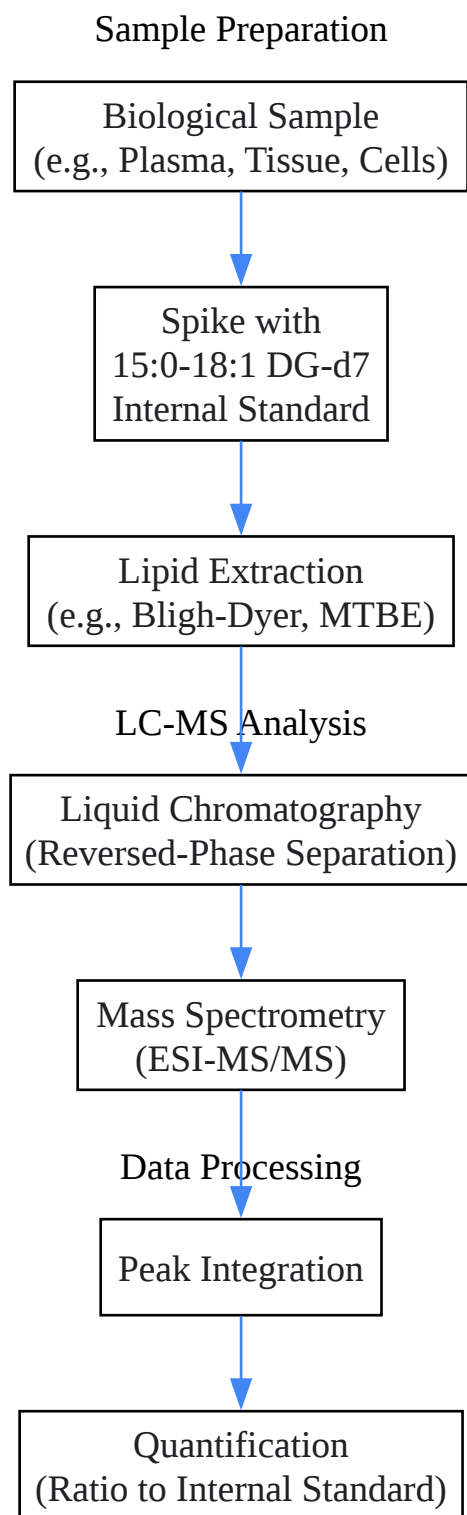
Supplier	Product Name	Purity	Analytical Method
Avanti Polar Lipids	15:0-18:1-d7 DG	>99% [1] [2]	Thin-Layer Chromatography (TLC) [1] [2]
Merck (Sigma-Aldrich)	15:0-18:1-d7 DG	>99% [2]	Thin-Layer Chromatography (TLC) [2]
MedChemExpress	15:0-18:1 DG-d7	Information not specified	Not specified
Fisher Scientific	Avanti Polar Lipids 15:0-18:1-D7-PE	Information not specified	Not specified

Note: Merck is the exclusive distributor of Avanti Polar Lipids research products outside of the United States.

Experimental Protocols: Application in Lipidomics

15:0-18:1 DG-d7 is primarily utilized as an internal standard in liquid chromatography-mass spectrometry (LC-MS) for the quantitative analysis of diacylglycerols and other lipid species in complex biological samples. Its deuterated oleoyl chain provides a distinct mass shift, allowing it to be differentiated from endogenous lipids while mimicking their chemical behavior during extraction and ionization.

General Workflow for Lipidomic Analysis using 15:0-18:1 DG-d7 Internal Standard



[Click to download full resolution via product page](#)

Caption: General workflow for lipidomics using an internal standard.

Detailed Methodologies

1. Lipid Extraction from Skeletal Muscle:

A modified Bligh-Dyer extraction method is commonly employed for skeletal muscle tissue.[\[3\]](#)

- Homogenization: Muscle tissue samples (typically 20-70 mg) are homogenized in methanol using a bead beater.
- Internal Standard Spiking: The homogenate is diluted in methanol, and a known amount of **15:0-18:1 DG-d7**, often as part of a lipid standard mix like Avanti's SPLASH™ LIPIDOMIX®, is added.[\[3\]](#)[\[4\]](#)
- Phase Separation: Dichloromethane (as a substitute for chloroform) and water are added to induce phase separation.
- Lipid Collection: The lower organic phase, containing the lipids, is collected, dried under a stream of nitrogen, and reconstituted in a suitable solvent for LC-MS analysis.

2. Lipid Extraction from Egg Yolk:

- Initial Extraction: Lipids are extracted from egg yolk using a 2:1 chloroform/methanol mixture. [\[5\]](#)
- Internal Standard Addition: **15:0-18:1 DG-d7** is added as an internal standard for mass spectrometry analysis.[\[4\]](#)
- Hydrolysis (Optional for Fatty Acid Analysis): For the analysis of total fatty acid composition, the extracted lipids can be hydrolyzed.
- Final Extraction: The lipid-containing layer is separated, dried, and prepared for LC-MS injection.

3. Lipid Extraction from Cultured Cells (e.g., Cystic Fibrosis Cell Lines):

- Cell Harvesting: Cells are washed with phosphate-buffered saline (PBS) and pelleted.
- Internal Standard Addition: A precise amount of **15:0-18:1 DG-d7** is added to the cell pellet.

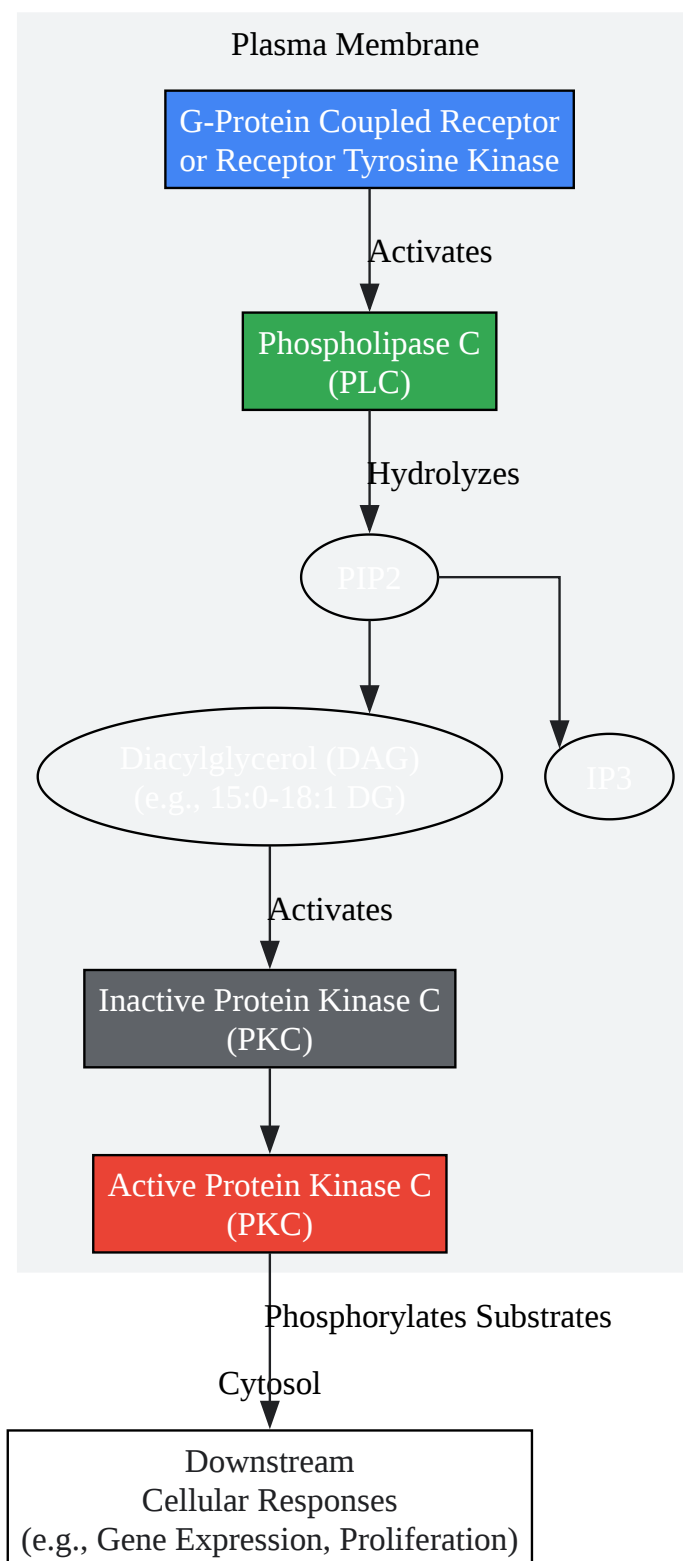
- **Extraction:** Lipids are extracted using a suitable solvent system, such as methanol/dichloromethane.
- **Sample Preparation for LC-MS:** The lipid extract is dried and reconstituted in an appropriate solvent for injection.

LC-MS/MS Analysis:

- **Chromatography:** A reversed-phase C18 column is typically used for the separation of diacylglycerol species.
- **Mass Spectrometry:** Electrospray ionization (ESI) in positive mode is commonly used for the detection of diacylglycerols. Tandem mass spectrometry (MS/MS) is employed for the specific identification and quantification of lipid species based on their precursor and product ions.

Diacylglycerol Signaling Pathway

Diacylglycerols (DAGs) are critical second messengers in a variety of cellular signaling pathways. One of the most well-characterized roles of DAG is the activation of Protein Kinase C (PKC).



[Click to download full resolution via product page](#)

Caption: Diacylglycerol-mediated activation of Protein Kinase C.

This pathway is initiated by the activation of a cell surface receptor, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, to generate two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). DAG remains in the plasma membrane and recruits and activates members of the Protein Kinase C (PKC) family. Activated PKC then phosphorylates a wide range of downstream target proteins, leading to various cellular responses, including cell proliferation, differentiation, and apoptosis.[6][7][8] Altered DAG levels and PKC activation are implicated in various diseases, including cancer and insulin resistance.[4][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Protein Kinase C Signaling | Cell Signaling Technology \[cellsignal.com\]](#)
- [2. Grape Lipidomics: An Extensive Profiling thorough UHPLC-MS/MS Method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Cellular Lipid Extraction for Targeted Stable Isotope Dilution Liquid Chromatography-Mass Spectrometry Analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Diacylglycerol-mediated insulin resistance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. The biology and biochemistry of diacylglycerol signalling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: 15:0-18:1 DG-d7 for Advanced Lipidomic Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554401/docs#technical-guide-15-0-18-1-dg-d7-for-advanced-lipidomic-analysis\]](https://www.benchchem.com/product/b15554401/docs#technical-guide-15-0-18-1-dg-d7-for-advanced-lipidomic-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)